

Application Note & Protocol: UV-Vis Spectrophotometric Estimation of Norfloxacin Nicotinate

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Compound of Interest

Compound Name: Norfloxacin (nicotinate)

Cat. No.: B040109

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Introduction

Norfloxacin, a synthetic fluoroquinolone antibacterial agent, is widely used in the treatment of various bacterial infections. Norfloxacin nicotinate is a salt of Norfloxacin and nicotinic acid. This application note describes a simple, rapid, and cost-effective UV-Vis spectrophotometric method for the quantitative estimation of Norfloxacin nicotinate in bulk and pharmaceutical dosage forms. The method is based on the measurement of the ultraviolet absorbance of the Norfloxacin moiety in an acidic medium. In 0.1 N hydrochloric acid, Norfloxacin nicotinate dissociates, and Norfloxacin exhibits a distinct absorption maximum at approximately 277 nm. [1][2][3][4] The interference from nicotinic acid at this wavelength is minimal, as its absorption maximum in the same medium is around 261 nm. This allows for the selective determination of Norfloxacin.

Principle

The underlying principle of this method is the application of Beer-Lambert's law, which states that the absorbance of a solution is directly proportional to the concentration of the absorbing species and the path length of the light through the solution. By dissolving Norfloxacin nicotinate in 0.1 N hydrochloric acid, the salt dissociates into Norfloxacin and nicotinic acid. The

concentration of Norfloxacin is then determined by measuring the absorbance at its wavelength of maximum absorption (λ_{max}), which is approximately 277 nm.[\[1\]](#)[\[2\]](#)[\[4\]](#)

Data Presentation

The following tables summarize the key quantitative data and validation parameters for the UV-Vis spectrophotometric estimation of Norfloxacin.

Table 1: Optical Characteristics and Method Parameters

Parameter	Value	Reference
Analyte	Norfloxacin (from Norfloxacin Nicotinate)	
Diluent / Solvent	0.1 N Hydrochloric Acid	[1] [2] [3] [4]
Wavelength of Maximum Absorbance (λ_{max})	277 nm	[1] [2] [4]
Linearity Range	2 - 12 $\mu\text{g/mL}$	[3] [4]
Correlation Coefficient (r^2)	> 0.999	[1]
Molar Absorptivity	Not explicitly stated in reviewed sources	

Table 2: Summary of Validation Parameters

Validation Parameter	Result	Reference
Accuracy (% Recovery)	99.23% to 101%	[4]
Precision (% RSD)	< 2%	
Limit of Detection (LOD)	0.67 µg/mL	[1]
Limit of Quantification (LOQ)	2.03 µg/mL	[1]
Robustness	The method is robust for small variations in wavelength.	[1]
Specificity	The method is selective for Norfloxacin in the presence of common excipients.[1] The λ_{max} of nicotinic acid (approx. 261 nm in 0.1 N HCl) is sufficiently separated from that of Norfloxacin (277 nm) to minimize interference.[1][5]	

Experimental Protocols

Materials and Reagents

- Norfloxacin Nicotinate reference standard
- Norfloxacin Nicotinate sample (e.g., tablets)
- Hydrochloric Acid (HCl), concentrated, analytical grade
- Distilled or deionized water
- Volumetric flasks (10 mL, 100 mL)
- Pipettes
- UV-Vis Spectrophotometer (double beam, with 1 cm quartz cuvettes)

Preparation of 0.1 N Hydrochloric Acid

Accurately measure 8.3 mL of concentrated hydrochloric acid and carefully add it to a 1000 mL volumetric flask containing approximately 500 mL of distilled water. Mix well and make up the volume to the mark with distilled water.

Preparation of Standard Stock Solution (100 µg/mL of Norfloxacin)

Accurately weigh a quantity of Norfloxacin Nicotinate reference standard equivalent to 10 mg of Norfloxacin and transfer it to a 100 mL volumetric flask. Add approximately 70 mL of 0.1 N HCl and sonicate for 15 minutes to dissolve the contents completely.[3] Make up the volume to the mark with 0.1 N HCl. This will give a standard stock solution of 100 µg/mL with respect to Norfloxacin.

Preparation of Working Standard Solutions and Calibration Curve

From the standard stock solution, pipette out aliquots into a series of 10 mL volumetric flasks to obtain final concentrations in the range of 2 to 12 µg/mL (e.g., 0.2, 0.4, 0.6, 0.8, 1.0, and 1.2 mL).[3][4] Dilute to the mark with 0.1 N HCl. Measure the absorbance of each solution at 277 nm against 0.1 N HCl as a blank. Plot a calibration curve of absorbance versus concentration.

Preparation of Sample Solution (for Pharmaceutical Formulations)

- Weigh and finely powder not fewer than 20 tablets.
- Accurately weigh a portion of the powder equivalent to 10 mg of Norfloxacin and transfer it to a 100 mL volumetric flask.
- Add about 70 mL of 0.1 N HCl and sonicate for 15-20 minutes to ensure complete dissolution of the drug.
- Make up the volume to the mark with 0.1 N HCl.
- Filter the solution through a Whatman filter paper (No. 41).

- From the filtrate, pipette a suitable aliquot into a 10 mL volumetric flask and dilute to the mark with 0.1 N HCl to obtain a final concentration within the linearity range (e.g., 6 µg/mL).

Estimation of Norfloxacin Nicotinate in the Sample

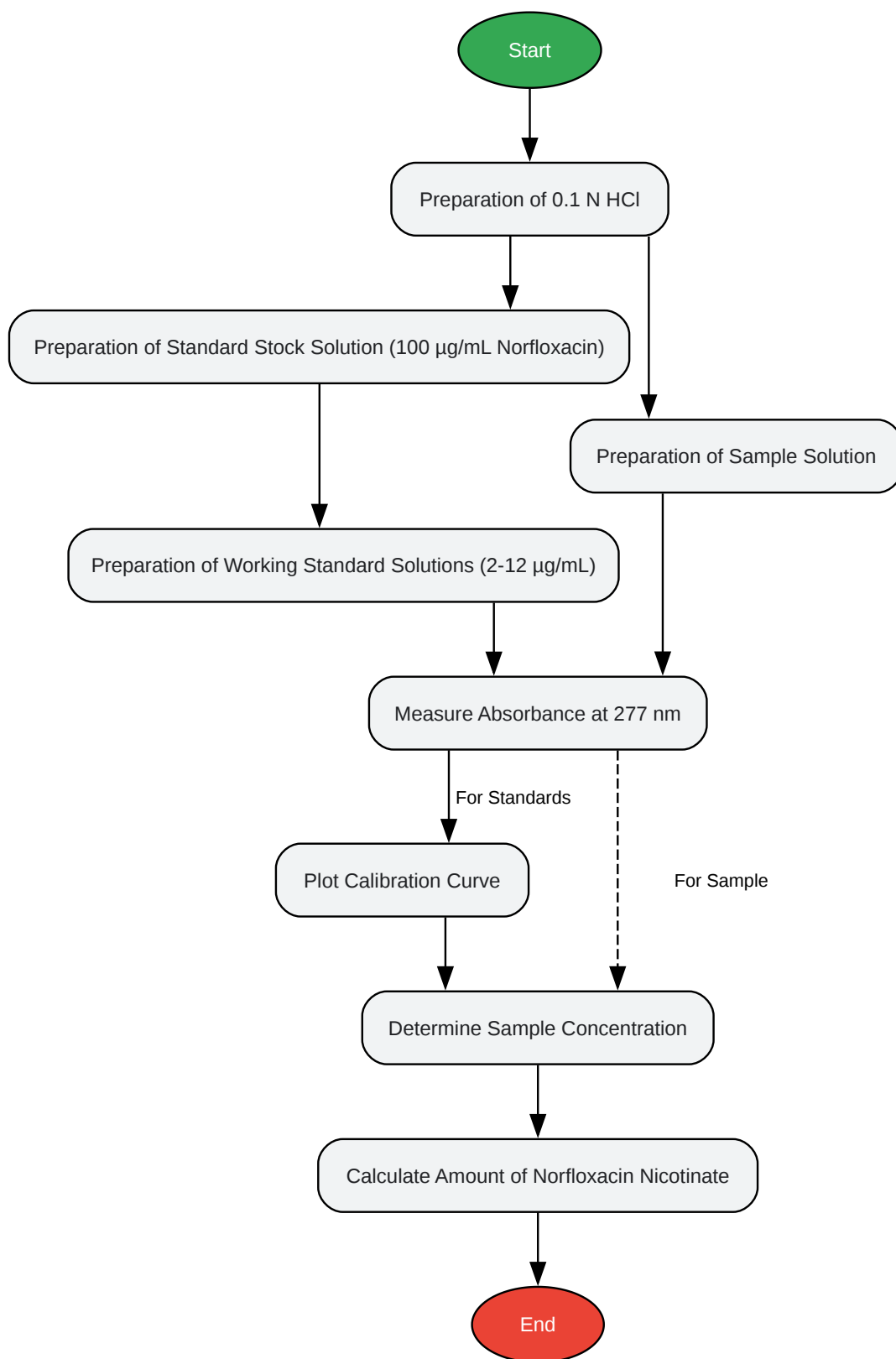
Measure the absorbance of the final sample solution at 277 nm against 0.1 N HCl as a blank.

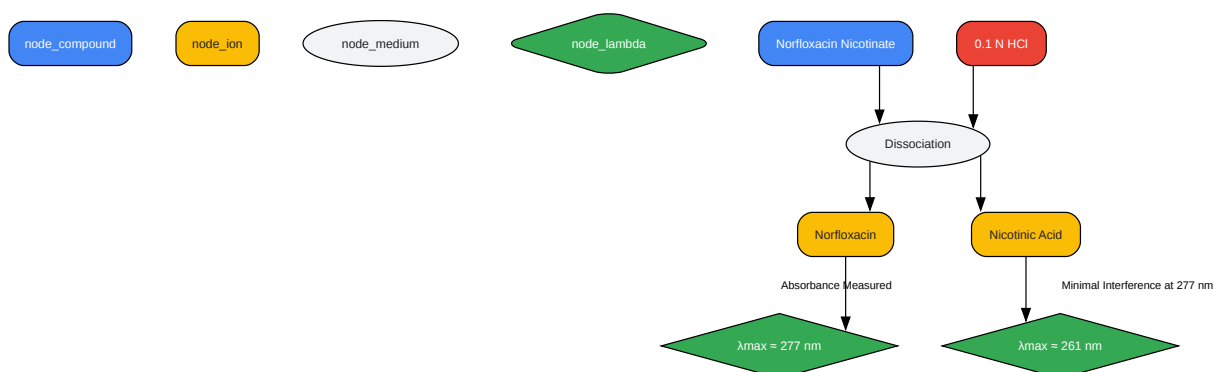
Determine the concentration of Norfloxacin in the sample solution from the calibration curve.

The amount of Norfloxacin nicotinate can then be calculated based on the molecular weights.

Visualizations

Experimental Workflow





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